

Physical and chemical properties of 2-(3-Chloro-4-fluorophenyl)ethanol

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Compound of Interest

Compound Name: 2-(3-Chloro-4-fluorophenyl)ethanol

Cat. No.: B1586549

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An In-depth Technical Guide to 2-(3-Chloro-4-fluorophenyl)ethanol

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(3-Chloro-4-fluorophenyl)ethanol is a halogenated aromatic alcohol of significant interest in the fields of medicinal chemistry and synthetic organic chemistry. Its structural motif, featuring a di-substituted phenyl ring with both chloro and fluoro groups, is a common feature in many biologically active molecules. The presence of these halogens can profoundly influence the pharmacokinetic and pharmacodynamic properties of a compound, including its lipophilicity, metabolic stability, and binding affinity to biological targets. This guide provides a comprehensive overview of the known and predicted physical and chemical properties of **2-(3-Chloro-4-fluorophenyl)ethanol**, along with insights into its synthesis, reactivity, and potential applications, to support its use in research and development.

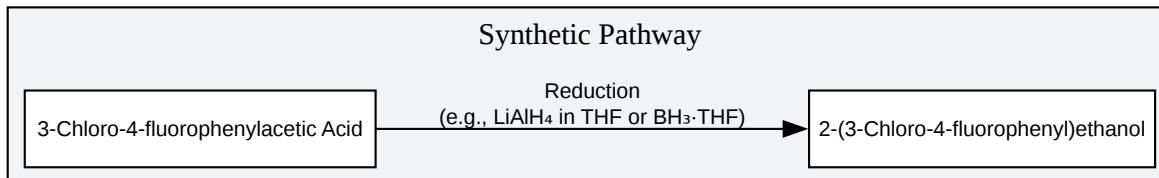
Molecular Structure and Properties

The fundamental characteristics of **2-(3-Chloro-4-fluorophenyl)ethanol** are summarized below. It is important to note that while some properties are confirmed, others are predicted due to a lack of publicly available experimental data.

| Property | Value | Source |
|--------------------|---|---|
| CAS Number | 340825-21-0 | [1] [2] [3] |
| Molecular Formula | C ₈ H ₈ ClFO | [1] [2] [3] |
| Molecular Weight | 174.60 g/mol | [2] |
| Appearance | No Data Available | [3] |
| Boiling Point | Not Available | [1] |
| Purity (typical) | >98% | [3] |
| Storage Conditions | Store at -4°C for short term (1-2 weeks), -20°C for long term (1-2 years) | |

Structural Elucidation

The structure of **2-(3-Chloro-4-fluorophenyl)ethanol**, as confirmed by its IUPAC name and CAS number, consists of a phenylethanol backbone with a chlorine atom at the 3-position and a fluorine atom at the 4-position of the phenyl ring.



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